

# TSTD1 gene ontology and pathway analysis

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## Compound of Interest

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An In-depth Technical Guide to TSTD1: Gene Ontology and Pathway Analysis

For Researchers, Scientists, and Drug Development Professionals

## Executive Summary

Thiosulfate Sulfurtransferase Like Domain Containing 1 (TSTD1), also known as KAT, is a protein-coding gene that plays a pivotal role in hydrogen sulfide (H<sub>2</sub>S) metabolism.<sup>[1]</sup> This enzyme, a single-domain cytoplasmic sulfurtransferase, catalyzes the formation of S-sulfanylgutathione (GSS-), a critical intermediate in the mitochondrial sulfide oxidation pathway.<sup>[2][3][4]</sup> Emerging research has highlighted its association with various cellular processes and diseases, particularly cancer, making it a gene of significant interest for therapeutic development. This guide provides a comprehensive overview of TSTD1's gene ontology, its involvement in key signaling pathways, quantitative functional data, and detailed experimental protocols for its study.

## Introduction to TSTD1

TSTD1 is a protein-coding gene located on chromosome 1.<sup>[1]</sup> It encodes the enzyme thiosulfate:glutathione sulfurtransferase.<sup>[1][2]</sup> Functionally, TSTD1 provides a crucial link in H<sub>2</sub>S metabolism. It connects the initial step, catalyzed by sulfide:quinone oxidoreductase (SQOR) which converts H<sub>2</sub>S to thiosulfate, with the subsequent step involving sulfur dioxygenase (SDO), which utilizes the GSS- produced by TSTD1 as a substrate.<sup>[2]</sup> Beyond its role in sulfur metabolism, integrative systems analyses have identified TSTD1 as a potential modulator of plasma HDL cholesterol and mitochondrial function.<sup>[5]</sup> Its dysregulation,

particularly overexpression resulting from promoter hypomethylation, has been implicated in poor treatment response and survival in breast cancer.[3]

## Gene Ontology of TSTD1

Gene Ontology (GO) analysis provides a standardized framework to describe the functions of genes and proteins. The annotations for TSTD1 are summarized below.

| Category                              | GO Term   | GO ID           | Evidence                       |
|---------------------------------------|---|-----------------|--------------------------------|
| Biological Process                    | Sulfide oxidation, using sulfide:quinone oxidoreductase | GO:0070221      | Inferred from experiment[6][7] |
| Molecular Function                    | Thiosulfate-thiol sulfurtransferase activity            | GO:0050337      | Predicted[6][7][8]             |
| Cellular Component                    | Cytoplasm   | -               | Confirmed[2]                   |
| Cytosol                               | -   | Confirmed[6]    |                                |
| Cytoplasmic ribonucleoprotein granule | -   | Predicted[6][8] |                                |
| Perinuclear region of cytoplasm       | -   | Confirmed[2]    |                                |

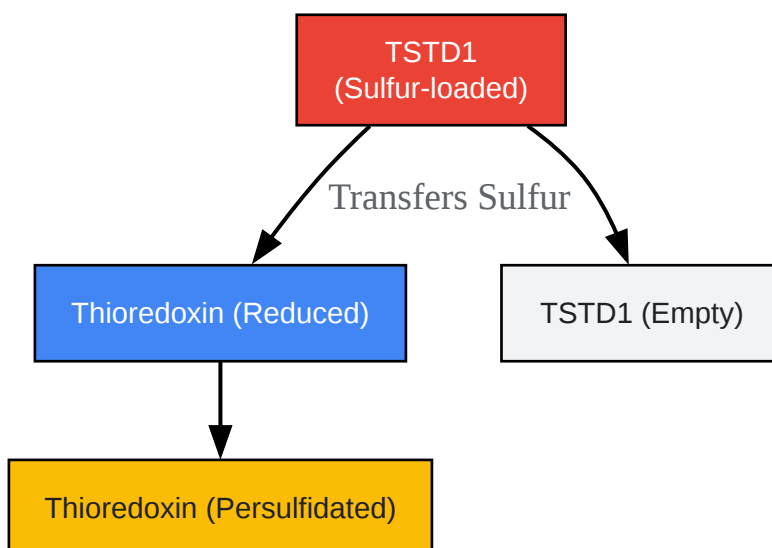
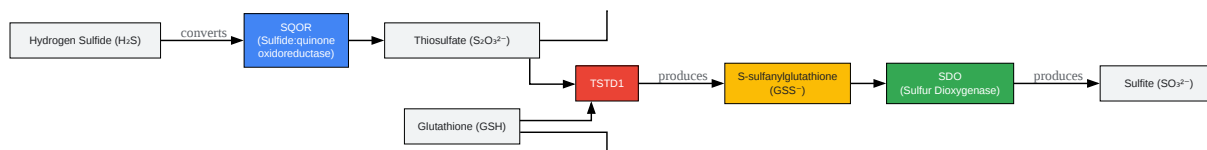
## Signaling Pathways Involving TSTD1

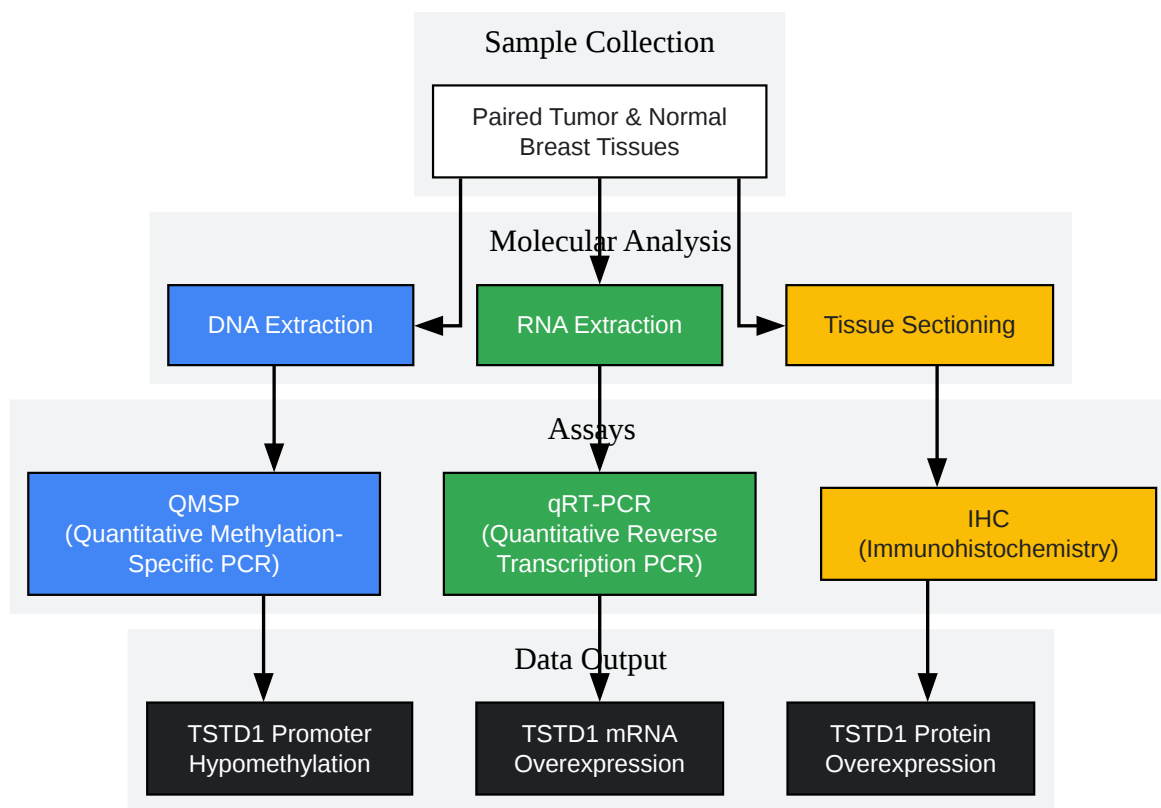
TSTD1 is a key enzyme in the sulfur metabolism pathway, particularly in the oxidation of hydrogen sulfide. It also interacts with other crucial cellular components like thioredoxin, suggesting a role in redox signaling.

## Hydrogen Sulfide (H<sub>2</sub>S) Metabolism

TSTD1 is central to the mammalian H<sub>2</sub>S oxidation pathway. It catalyzes the transfer of a sulfur atom from thiosulfate to glutathione (GSH) to produce S-sulfanylgutathione (GSS<sup>-</sup>), which is

then utilized by sulfur dioxygenase (SDO). This thermodynamically coupled process is essential for detoxifying sulfide.





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